An In-depth Technical Guide to the Thermochemical Properties of 3-Bromocinnamic Acid

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Compound of Interest		
Compound Name:	3-Bromocinnamic acid	
Cat. No.:	B080311	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of **3-Bromocinnamic acid**. Due to a notable lack of specific experimental data in publicly accessible literature for this compound, this document focuses on detailing the established experimental protocols for determining these crucial parameters. The methodologies outlined below are standard for characterizing similar organic molecules and serve as a robust framework for any future empirical studies on **3-Bromocinnamic acid**.

Physicochemical and Thermochemical Data

While experimental thermochemical data for **3-Bromocinnamic acid** remains largely uncharacterized, its fundamental physicochemical properties have been documented. These are summarized in the table below.

Property	Value	Citations
Molecular Formula	$C_9H_7BrO_2$	
Molecular Weight	227.05 g/mol	
Melting Point	177-179 °C	
Physical Appearance	White to light yellow crystal powder	
Solubility	Insoluble in water	

Note: The following thermochemical properties are currently undetermined experimentally for **3-Bromocinnamic acid**. The subsequent sections detail the methodologies for their determination.

| Thermochemical Property	Symbol (Unit)	Experimental Value
Standard Enthalpy of Formation	$\Delta Hf°$ (kJ/mol)	Not available
Standard Enthalpy of Combustion	$\Delta Hc°$ (kJ/mol)	Not available
Enthalpy of Sublimation	$\Delta Hsub°$ (kJ/mol)	Not available
Vapor Pressure	P (Pa)	Not available

Experimental Protocols for Thermochemical Characterization

The following sections provide detailed methodologies for the experimental determination of the key thermochemical properties of **3-Bromocinnamic acid**.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion can be determined using a constant-volume bomb calorimeter. For an organobromine compound like **3-Bromocinnamic acid**, specific considerations are necessary to ensure accurate measurements.

Experimental Workflow for Combustion Calorimetry
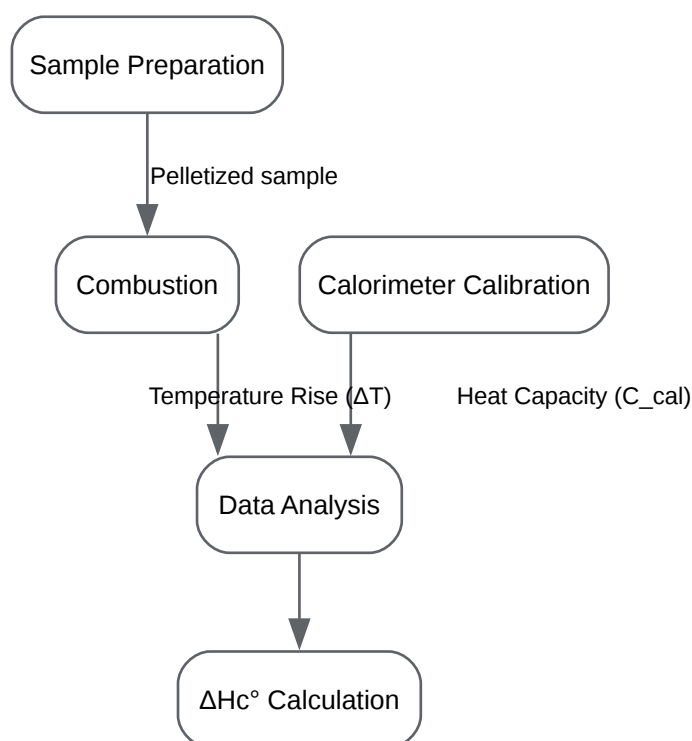
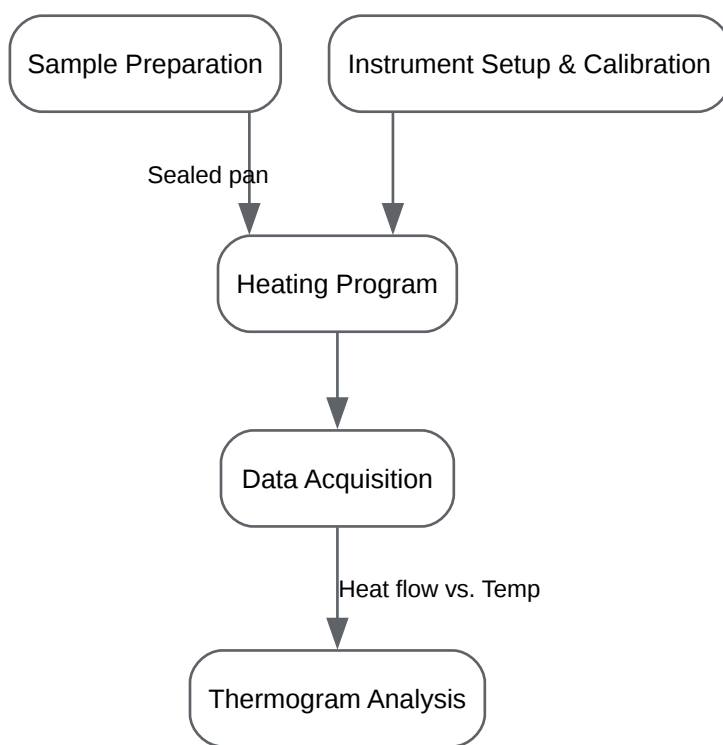Caption: Workflow for determining the enthalpy of combustion.

Methodology:

- Sample Preparation: A pellet of precisely weighed **3-Bromocinnamic acid** (approximately 1 gram) is placed in a crucible within the bomb calorimeter. A fuse wire is attached to the sample to facilitate ignition.

- Bomb Preparation: The bomb is charged with high-purity oxygen to a pressure of approximately 30 atm. A small, known amount of distilled water is added to the bomb to ensure that all water formed during combustion is in the liquid state and to dissolve the bromine-containing products.

- Calorimeter Assembly: The sealed bomb is submerged in a known volume of water in the calorimeter's insulated container. The temperature of the water is monitored with a high-precision thermometer.

- Combustion: The sample is ignited by passing an electric current through the fuse wire. The temperature of the surrounding water is recorded at regular intervals before, during, and after combustion until a steady final temperature is reached.

- Analysis of Products: The contents of the bomb are analyzed to determine the extent of nitric acid formation (from residual nitrogen in the bomb) and to ensure complete combustion. For bromine-containing compounds, the final state of bromine (e.g., as HBr in the aqueous solution) must be well-defined.

- Calculation: The heat capacity of the calorimeter is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid. The heat released by the combustion of **3-Bromocinnamic acid** is then calculated from the observed temperature rise and the heat capacity of the calorimeter. Corrections are applied for the heat of ignition and the formation of any side products like nitric acid. The standard enthalpy of combustion is then calculated from the corrected heat of combustion.

Determination of Enthalpy of Fusion and Heat Capacity using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a key technique for measuring the enthalpy of fusion (melting) and the heat capacity of a substance.

Experimental Workflow for DSC Analysis

```
┌──────────────────────┐        ┌──────────────────────────────┐
│  Sample Preparation  │        │  Instrument Setup & Calibration │
└──────────────────────┘        └──────────────────────────────┘
            │                                    │
      Sealed pan                                 │
            │                                    │
            ▼                                    ▼
              ┌──────────────────┐
              │  Heating Program │
              └──────────────────┘
                       │
                       ▼
              ┌──────────────────┐
              │ Data Acquisition │
              └──────────────────┘
                       │
               Heat flow vs. Temp
                       │
                       ▼
              ┌──────────────────────┐
              │  Thermogram Analysis │
              └──────────────────────┘
```

Caption: General workflow for Differential Scanning Calorimetry.

Methodology:
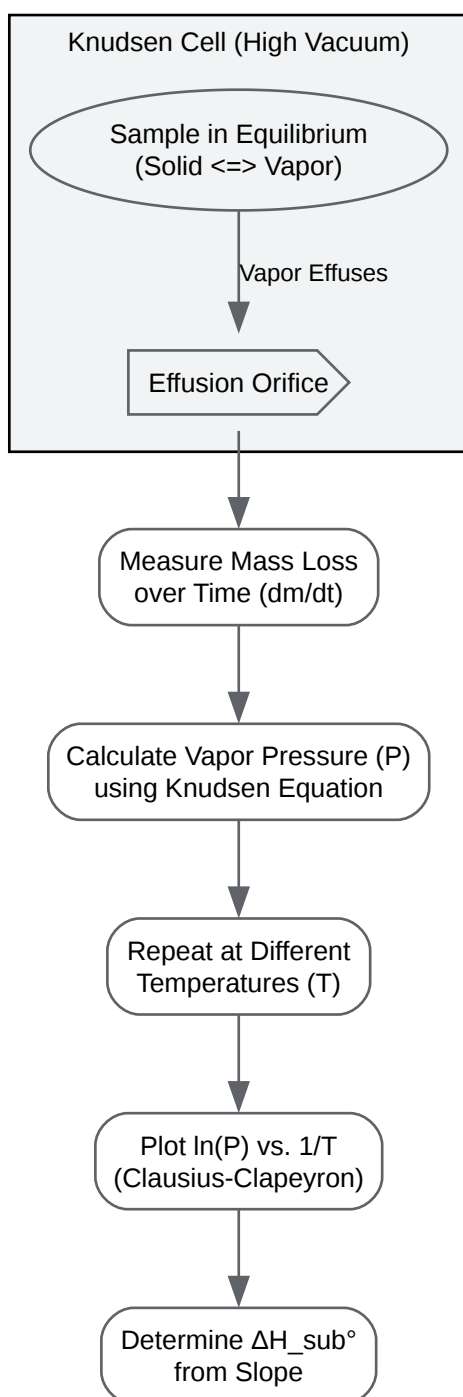
- Sample Preparation: A small, accurately weighed sample of **3-Bromocinnamic acid** (typically 2-10 mg) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.

- Instrument Calibration: The DSC instrument is calibrated for temperature and enthalpy using a standard with a known melting point and enthalpy of fusion, such as indium.

- Experimental Run: The sample and reference pans are placed in the DSC cell. The temperature of the cell is increased at a constant rate (e.g., 10 °C/min) over a range that encompasses the melting point of **3-Bromocinnamic acid**.

- Data Analysis: The DSC measures the difference in heat flow required to raise the temperature of the sample and the reference. The resulting thermogram shows a peak corresponding to the melting of the sample. The area under this peak is integrated to

determine the enthalpy of fusion (ΔHfus). The heat capacity (Cp) can also be determined from the shift in the baseline of the thermogram.

Determination of Vapor Pressure and Enthalpy of Sublimation using the Knudsen Effusion Method

The Knudsen effusion method is suitable for determining the low vapor pressures of solids. The enthalpy of sublimation can then be derived from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

Logical Diagram of Knudsen Effusion Principle

Knudsen Cell (High Vacuum)

Sample in Equilibrium
(Solid <=> Vapor)

Vapor Effuses

Effusion Orifice

Measure Mass Loss
over Time (dm/dt)

Calculate Vapor Pressure (P)
using Knudsen Equation

Repeat at Different
Temperatures (T)

Plot ln(P) vs. 1/T
(Clausius-Clapeyron)

Determine ΔH_sub°
from Slope

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Caption: Principle of vapor pressure and sublimation enthalpy determination.

Methodology:

- Apparatus Setup: A Knudsen cell, which is a small container with a precisely machined small orifice, is loaded with a sample of **3-Bromocinnamic acid**.

- Measurement: The cell is placed in a high-vacuum chamber and heated to a constant, known temperature. The rate of mass loss of the sample due to the effusion of vapor through the orifice is measured over a period of time using a sensitive microbalance.

- Vapor Pressure Calculation: The vapor pressure (P) at that temperature is calculated using the Knudsen equation: $P = (dm/dt) * (1/A) * \sqrt{2\pi RT/M}$ where:

  - dm/dt is the rate of mass loss

  - A is the area of the orifice

  - R is the ideal gas constant

  - T is the absolute temperature

  - M is the molar mass of the effusing vapor

- Temperature Dependence: The experiment is repeated at several different temperatures.

- Enthalpy of Sublimation Calculation: The enthalpy of sublimation ($\Delta H_{sub}°$) is determined from the slope of a plot of $\ln(P)$ versus $1/T$, according to the integrated form of the Clausius-Clapeyron equation.

Conclusion

The thermochemical properties of **3-Bromocinnamic acid** are essential for understanding its stability, reactivity, and potential applications in drug development and materials science. While direct experimental data is currently lacking, the well-established methodologies of bomb calorimetry, differential scanning calorimetry, and the Knudsen effusion method provide clear pathways for the determination of its enthalpy of combustion, enthalpy of fusion, heat capacity, vapor pressure, and enthalpy of sublimation. The protocols and frameworks provided in this guide are intended to facilitate future research and a more complete characterization of this compound.

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